

Physical and chemical properties of L-2,5-Dihydrophenylalanine

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Compound of Interest

Compound Name: *L-2,5-Dihydrophenylalanine*

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L-2,5-Dihydrophenylalanine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-2,5-Dihydrophenylalanine (L-2,5-DHPA) is a non-proteinogenic amino acid with antibiotic properties. It is a metabolite produced by certain microorganisms, notably the bacterium *Streptomyces arenae*[1][2]. Structurally, it is an isomer of the well-known drug L-DOPA (L-3,4-dihydroxyphenylalanine), but with a partially saturated phenyl ring, which confers distinct chemical and biological characteristics. This document provides a comprehensive overview of the known physical and chemical properties of **L-2,5-Dihydrophenylalanine**, its biosynthesis, and its reported biological activities. Due to the limited availability of detailed experimental data in publicly accessible literature, this guide also highlights areas where further research is needed.

Core Physical and Chemical Properties

Detailed experimental data on the physicochemical properties of **L-2,5-Dihydrophenylalanine** are scarce. The following tables summarize the available information, primarily from chemical databases and biosynthetic studies.

Table 1: General and Physical Properties of **L-2,5-Dihydrophenylalanine**

Property	Value	Source
IUPAC Name	(2S)-2-amino-3-cyclohexa-1,4-dien-1-ylpropanoic acid	[3]
Synonyms	L-2,5-Dihydrophenylalanine, DHPA	[1][3]
CAS Number	16055-12-2	[3]
Molecular Formula	C9H13NO2	[3]
Molecular Weight	167.20 g/mol	[3]
Appearance	Not specified in literature. Likely a solid at room temperature.	-
Melting Point	Data not available.	-
Solubility	Data not available. Expected to have some solubility in water due to the amino acid moiety.	-
pKa	Data not available. Expected to have pKa values typical for the amino and carboxylic acid groups of an amino acid.	-

Table 2: Spectroscopic Data for **L-2,5-Dihydrophenylalanine**

Spectroscopic Method	Data	Source
Nuclear Magnetic Resonance (NMR)	Specific experimental NMR data for L-2,5-Dihydrophenylalanine is not readily available in the searched literature.	-
Mass Spectrometry (MS)	Specific experimental mass spectra for L-2,5-Dihydrophenylalanine are not readily available in the searched literature. The monoisotopic mass is 167.094629 g/mol (calculated).	-
Infrared (IR) Spectroscopy	Specific experimental IR data for L-2,5-Dihydrophenylalanine is not readily available in the searched literature.	-

Chemical Structure and Reactivity

L-2,5-Dihydrophenylalanine possesses a unique structure combining an L-alanine side chain with a cyclohexa-1,4-diene ring. This diene system makes it chemically distinct from aromatic amino acids like phenylalanine and tyrosine. The presence of the amino group and the carboxylic acid group imparts the characteristic zwitterionic properties of amino acids. The unconjugated diene in the ring is expected to undergo reactions typical of alkenes, such as addition reactions. Its stability, particularly in solution and under varying pH and temperature, has not been extensively documented[4].

Biosynthesis

L-2,5-Dihydrophenylalanine is a natural product synthesized by *Streptomyces arenae*[1][2]. Studies on its biosynthesis have shown that it is derived from the shikimic acid pathway[1]. The immediate precursor is prephenate. The proposed biosynthetic pathway involves an allylic rearrangement of prephenate, followed by a 1,4-reduction of the resulting conjugated diene,

and a final combined decarboxylation and dehydration step to yield **L-2,5-Dihydrophenylalanine**[\[1\]](#).



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Caption: Proposed biosynthetic pathway of **L-2,5-Dihydrophenylalanine** from Shikimic Acid.

Biological Activity

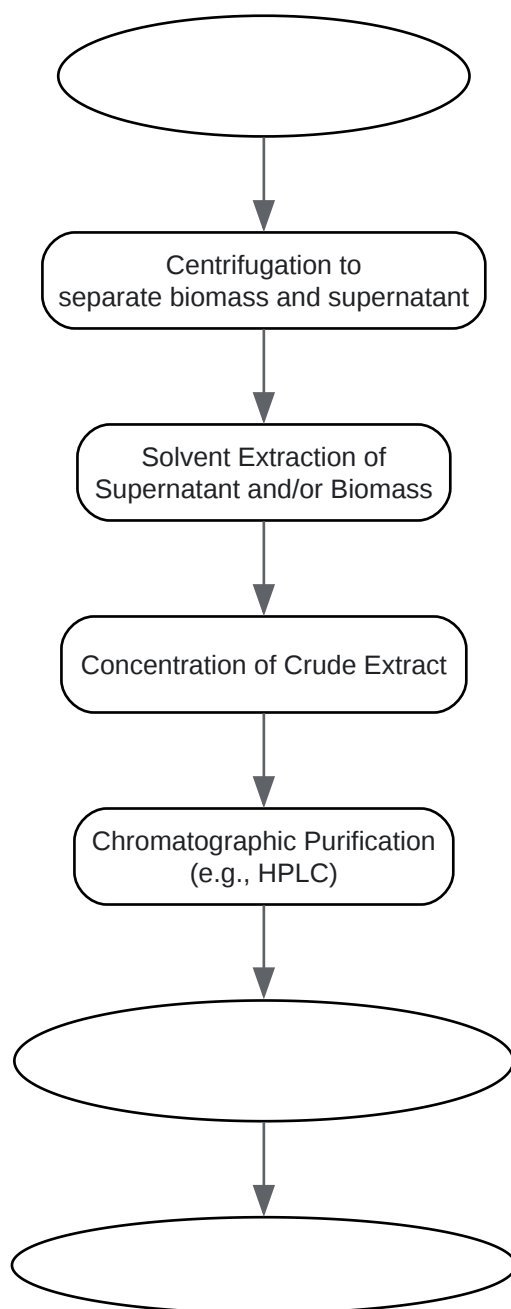
The primary reported biological activity of **L-2,5-Dihydrophenylalanine** is its antibiotic property, as it was originally isolated as an antibiotic from *Streptomyces arenae*[\[1\]](#). More recent, albeit limited, information suggests that it can act as an apoptosis inducer in human myeloblastoid leukemia (HL-60) cells[\[5\]](#). The mechanism of its antibiotic action and its apoptotic effects are not well-characterized in the available literature.

Experimental Protocols

Detailed and validated experimental protocols for the synthesis, isolation, and analysis of **L-2,5-Dihydrophenylalanine** are not extensively described in the public domain.

Isolation from *Streptomyces arenae*

A general approach for the isolation of metabolites from *Streptomyces* species would be employed, followed by purification.



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Caption: A generalized workflow for the isolation and purification of **L-2,5-Dihydrophenylalanine**.

Analytical Methods

Standard analytical techniques for amino acids would be applicable for the characterization of **L-2,5-Dihydrophenylalanine**.

- High-Performance Liquid Chromatography (HPLC): Reversed-phase or ion-exchange chromatography could be used for its separation and quantification.
- Mass Spectrometry (MS): For determination of molecular weight and fragmentation patterns.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: For detailed structural elucidation.

Specific parameters for these methods would need to be developed and validated.

Conclusion and Future Directions

L-2,5-Dihydrophenylalanine is a unique natural product with recognized antibiotic and potential anticancer activities. However, a comprehensive understanding of its physical and chemical properties is currently hampered by the limited availability of published experimental data. Further research is required to fully characterize this molecule, including detailed spectroscopic analysis, determination of its physicochemical constants, and elucidation of its mechanisms of biological action. Such studies would be invaluable for assessing its potential in drug development.

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